

(R)-3-(Boc-amino)pyrrolidine molecular structure and weight

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Compound of Interest

Compound Name: (R)-3-(Boc-amino)pyrrolidine

Cat. No.: B045263

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An In-depth Technical Guide to (R)-3-(Boc-amino)pyrrolidine

This technical guide provides a comprehensive overview of (R)-3-(Boc-amino)pyrrolidine, a chiral pyrrolidine derivative crucial in the fields of organic synthesis and medicinal chemistry. It serves as a vital building block for the synthesis of a wide array of pharmaceuticals and bioactive molecules. This document details its molecular structure, physicochemical properties, and its role in synthetic chemistry.

Physicochemical Properties

(R)-3-(Boc-amino)pyrrolidine is a white to almost white crystalline solid.^{[1][2]} Its key quantitative data are summarized in the table below for easy reference.

Property	Value
Molecular Formula	C ₉ H ₁₈ N ₂ O ₂ [1][2]
Molecular Weight	186.25 g/mol [1][2][3]
CAS Number	122536-77-0[1][2]
Appearance	White to almost white crystals or solid powder[1][2]
Melting Point	50-54 °C[1][4]
Boiling Point	286.4 °C at 760 mmHg[2]
Density	1.04 g/cm ³ [2]
IUPAC Name	tert-butyl N-[(3R)-pyrrolidin-3-yl]carbamate[2][3]
SMILES	<chem>CC(C)(C)OC(=O)N[C@@H]1CCNC1</chem>
InChI Key	DQQJBEAXSOOCPG-SSDOTTSWSA-N[2][4]

Role in Synthetic Chemistry

(R)-3-(Boc-amino)pyrrolidine is a versatile intermediate in organic synthesis, particularly valued for its chiral pyrrolidine core and the presence of a Boc-protected amine.[1] The tert-butoxycarbonyl (Boc) group is a widely used protecting group for amines due to its stability under various reaction conditions and its facile removal under acidic conditions. This allows for selective reactions at other positions of the molecule.

Due to its structural features, this compound is a key starting material in the development of various pharmacologically active agents, including antitumor, antibacterial, and antiulcer compounds.[2]

Experimental Protocols and Methodologies

The specific experimental protocols involving **(R)-3-(Boc-amino)pyrrolidine** are highly dependent on the target molecule being synthesized. As a building block, it can be utilized in a variety of chemical reactions, such as N-alkylation, acylation, and coupling reactions. The

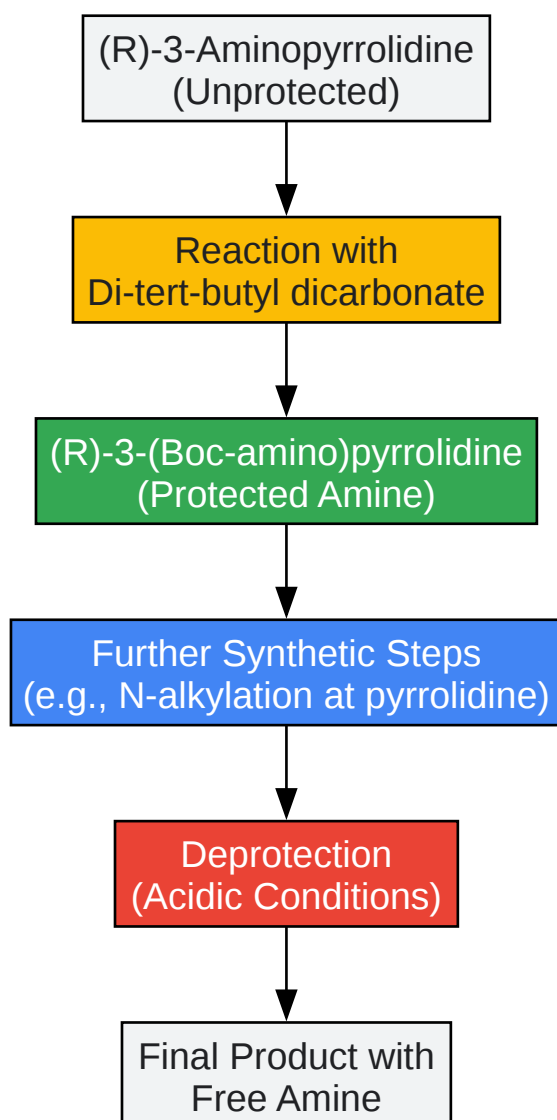
choice of reagents, solvents, and reaction conditions would be tailored to the specific synthetic route.

It is important to note that signaling pathways are biological processes and are not directly associated with a synthetic building block like **(R)-3-(Boc-amino)pyrrolidine** itself. Rather, the final pharmaceutical compounds synthesized using this molecule may be designed to interact with specific signaling pathways.

Visualizations

To further elucidate the structure and utility of **(R)-3-(Boc-amino)pyrrolidine**, the following diagrams are provided.

Caption: 2D Molecular Structure of **(R)-3-(Boc-amino)pyrrolidine**.



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Caption: Synthetic utility of the Boc protecting group.

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